

Defactinib Hydrochloride: In Vitro Cell Proliferation Assay Protocol and Application Notes

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Compound of Interest

Compound Name: *Defactinib hydrochloride*

Cat. No.: *B1662817*

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These application notes provide a detailed protocol for assessing the in vitro efficacy of **Defactinib hydrochloride**, a selective inhibitor of Focal Adhesion Kinase (FAK), on cancer cell proliferation. The document includes a comprehensive experimental protocol, data on its inhibitory concentrations in various cancer cell lines, and a visualization of the targeted signaling pathway.

Introduction

Defactinib hydrochloride is a small molecule inhibitor that targets Focal Adhesion Kinase (FAK), a non-receptor tyrosine kinase that is often overexpressed in various cancers. FAK plays a critical role in mediating signals from integrins and growth factor receptors, influencing key cellular processes such as proliferation, survival, and migration. By inhibiting FAK, Defactinib disrupts these signaling cascades, leading to a reduction in tumor cell growth and survival. This document outlines a standardized in vitro cell proliferation assay to evaluate the anti-proliferative effects of **Defactinib hydrochloride**.

Data Presentation: Defactinib Hydrochloride IC50 Values

The half-maximal inhibitory concentration (IC50) is a measure of the potency of a substance in inhibiting a specific biological or biochemical function. The following table summarizes the reported IC50 values for **Defactinib hydrochloride** in various human cancer cell lines.

Cell Line	Cancer Type	IC50 (μM)	Reference
TT	Thyroid Cancer	1.98	
K1	Thyroid Cancer	10.34	
UTE1	Endometrial Cancer	~0.3 - 7.5	
UTE3	Endometrial Cancer	~0.3 - 7.5	
UTE10	Endometrial Cancer	~0.3 - 7.5	
UTE11	Endometrial Cancer	~0.3 - 7.5	

Note: IC50 values can vary depending on the specific experimental conditions, including the cell line, assay type, and incubation time.

Experimental Protocol: MTS Cell Proliferation Assay

This protocol is adapted from standard MTS (3-(4,5-dimethylthiazol-2-yl)-5-(3-carboxymethoxyphenyl)-2-(4-sulfophenyl)-2H-tetrazolium) assay procedures and is suitable for determining the effect of **Defactinib hydrochloride** on the proliferation of adherent cancer cell lines.

Materials:

- **Defactinib hydrochloride**
- Selected cancer cell line(s) (e.g., ovarian, non-small cell lung, mesothelioma)
- Complete cell culture medium (e.g., DMEM or RPMI-1640) supplemented with 10% Fetal Bovine Serum (FBS) and 1% Penicillin-Streptomycin
- Phosphate-Buffered Saline (PBS)
- Trypsin-EDTA

- MTS reagent
- 96-well clear flat-bottom microplates
- Humidified incubator (37°C, 5% CO₂)
- Microplate reader

Procedure:

- Cell Seeding:
 - Culture the selected cancer cell lines in their recommended complete medium.
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